

Application Notes and Protocols for JNJ-42153605 Stock Solution Preparation

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B15620964

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **JNJ-42153605**, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2). Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of experimental results. The protocols outlined below are intended for in vitro and in vivo research applications.

Introduction to JNJ-42153605

JNJ-42153605 is a small molecule compound that acts as a positive allosteric modulator of the mGluR2 receptor, with an EC₅₀ of 17 nM.[1] By binding to an allosteric site, it potentiates the receptor's response to the endogenous ligand, glutamate. mGluR2 is a G-protein coupled receptor (GPCR) that couples to inhibitory Gαi/o subunits.[2][3] Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[3] This modulatory activity makes **JNJ-42153605** a valuable tool for studying the role of the mGluR2 receptor in various physiological and pathological processes.

Chemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **JNJ-42153605** is essential for the preparation of accurate and stable stock solutions.

Property	Value
Molecular Formula	C ₂₂ H ₂₃ F ₃ N ₄
Molecular Weight	400.44 g/mol
Appearance	Crystalline solid
Solubility in DMSO	4 mg/mL (9.98 mM)
Solubility in Ethanol	10 mg/mL
Solubility in Water	Insoluble
Solubility in DMF	30 mg/mL
Storage of Solid	Store at -20°C for up to 3 years.
Stock Solution Storage	Store in aliquots at -80°C for up to 1 year or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

Note: The use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can decrease solubility.^[1]

Experimental Protocols

Materials

- **JNJ-42153605** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Absolute Ethanol
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **JNJ-42153605** in DMSO.

Calculation:

To prepare a 10 mM stock solution, the required mass of **JNJ-42153605** can be calculated using the following formula:

Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For 1 mL of a 10 mM solution:

Mass (mg) = 0.010 mol/L x 0.001 L x 400.44 g/mol x 1000 mg/g = 4.00 mg

Procedure:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh 4.00 mg of **JNJ-42153605** powder into the tared tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and exposure to light.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Preparation of a 10 mg/mL Ethanol Stock Solution

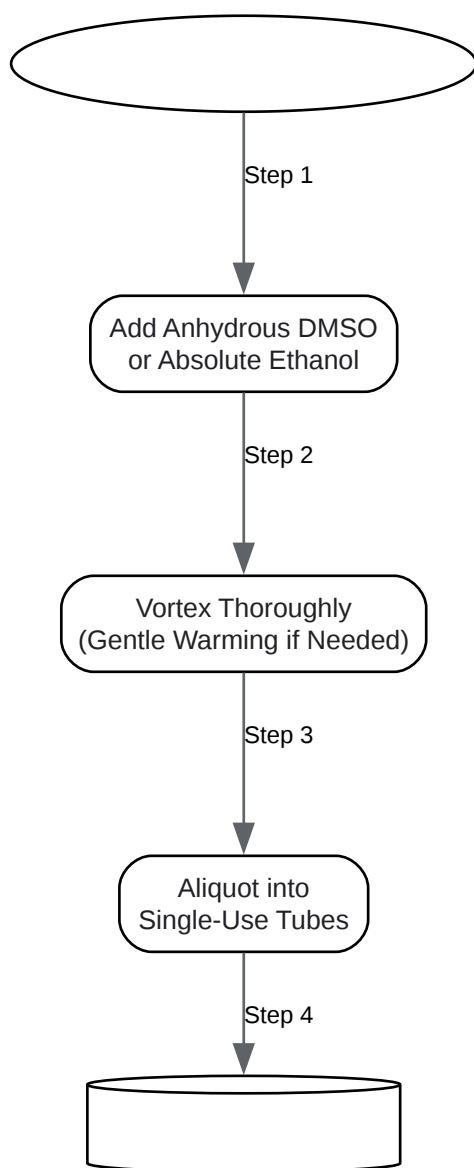
This protocol outlines the preparation of a 10 mg/mL stock solution of **JNJ-42153605** in absolute ethanol.

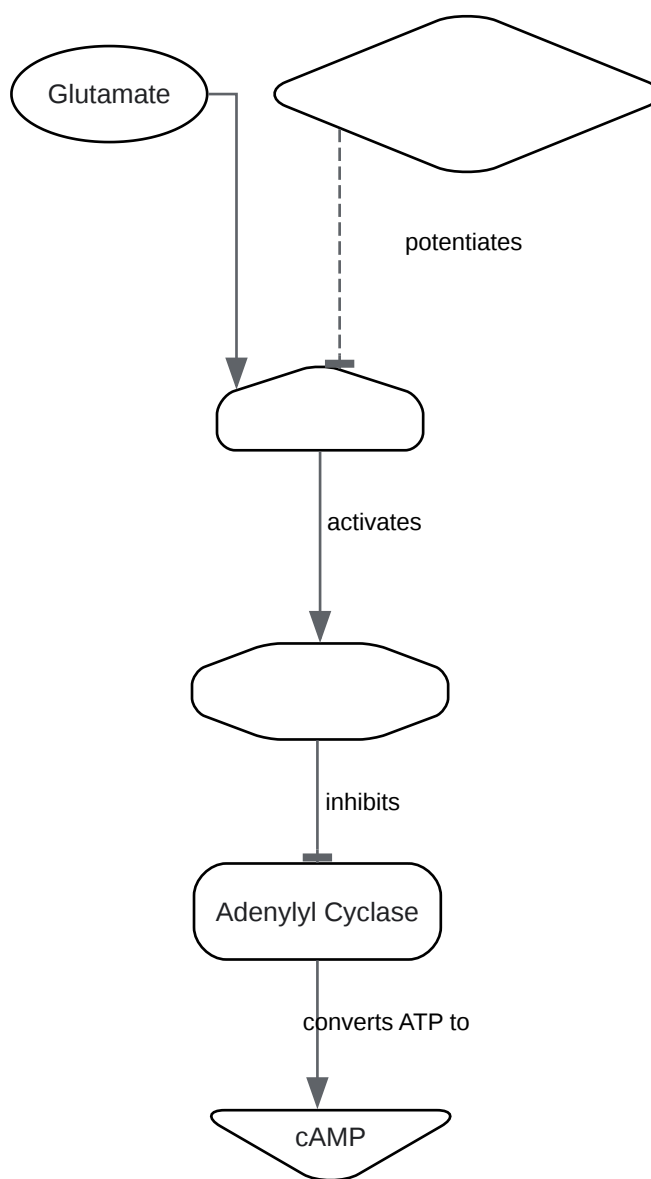
Procedure:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Weigh 10 mg of **JNJ-42153605** powder into the tared tube.
- Add 1 mL of absolute ethanol to the tube.
- Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.
- Store the aliquots at -80°C or -20°C as described for the DMSO stock solution.

Visualization of Key Processes

JNJ-42153605 Stock Solution Preparation Workflow





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